

Application Notes and Protocols for Flurazole in Experimental Research

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Compound of Interest

Compound Name: *Flurazole*

Cat. No.: *B1219939*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solvent selection, solution stability, and handling of **Flurazole** for experimental use. The protocols and data presented herein are intended to ensure consistent and reliable results in laboratory settings.

Introduction

Flurazole is a herbicide safener used to protect sorghum from injury by chloroacetanilide herbicides.[1] Its mechanism of action involves enhancing the metabolic detoxification of herbicides within the crop plant, primarily through the induction of glutathione S-transferases (GSTs) and an increase in glutathione (GSH) levels.[2][3][4] Proper preparation and handling of **Flurazole** solutions are critical for obtaining accurate and reproducible experimental outcomes. This document outlines recommended solvents, stability information, and detailed protocols for the use of **Flurazole** in research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **Flurazole** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₇ ClF ₃ NO ₂ S	MedKoo Biosciences
Molecular Weight	321.70 g/mol	MedKoo Biosciences
Appearance	Colorless crystals / Solid powder	AERU, MedKoo Biosciences
Water Solubility	0.5 mg/L (at 20°C, pH 7)	AERU
Organic Solvent Solubility	Soluble in DMSO	MedKoo Biosciences

Note: Quantitative solubility data in other common organic solvents such as ethanol, methanol, or acetone are not readily available in the literature. Researchers should perform solubility tests for their specific experimental needs.

Solution Preparation and Stability

3.1. Solvent Selection

Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Flurazole**.^[5] Its low water solubility makes direct preparation of aqueous solutions challenging. For experiments requiring aqueous dilutions, it is crucial to first prepare a concentrated stock solution in DMSO.

3.2. Stock Solution Stability

While comprehensive, long-term stability studies in various solvents are not extensively published, the following storage recommendations are provided based on supplier data and general laboratory best practices for similar compounds:

Solution Type	Storage Temperature	Recommended Duration
Solid Flurazole Powder	-20°C	Long-term (months to years)
Flurazole in DMSO (Stock Solution)	-20°C	Long-term (months)
0-4°C	Short-term (days to weeks)	

Important Considerations:

- It is recommended to prepare fresh dilutions from the stock solution for each experiment to minimize degradation.
- Avoid repeated freeze-thaw cycles of the stock solution. Aliquoting the stock solution into smaller, single-use volumes is highly recommended.
- Protect solutions from light, as many organic compounds are light-sensitive.

Experimental Protocols

4.1. Protocol for Preparation of a 10 mM **Flurazole** Stock Solution in DMSO

Materials:

- **Flurazole** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of **Flurazole**:
 - Molecular Weight of **Flurazole** = 321.70 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L/1000 mL} \times 1 \text{ mL} \times 321.70 \text{ g/mol} = 0.003217 \text{ g} = 3.217 \text{ mg}$
- Weigh **Flurazole**:

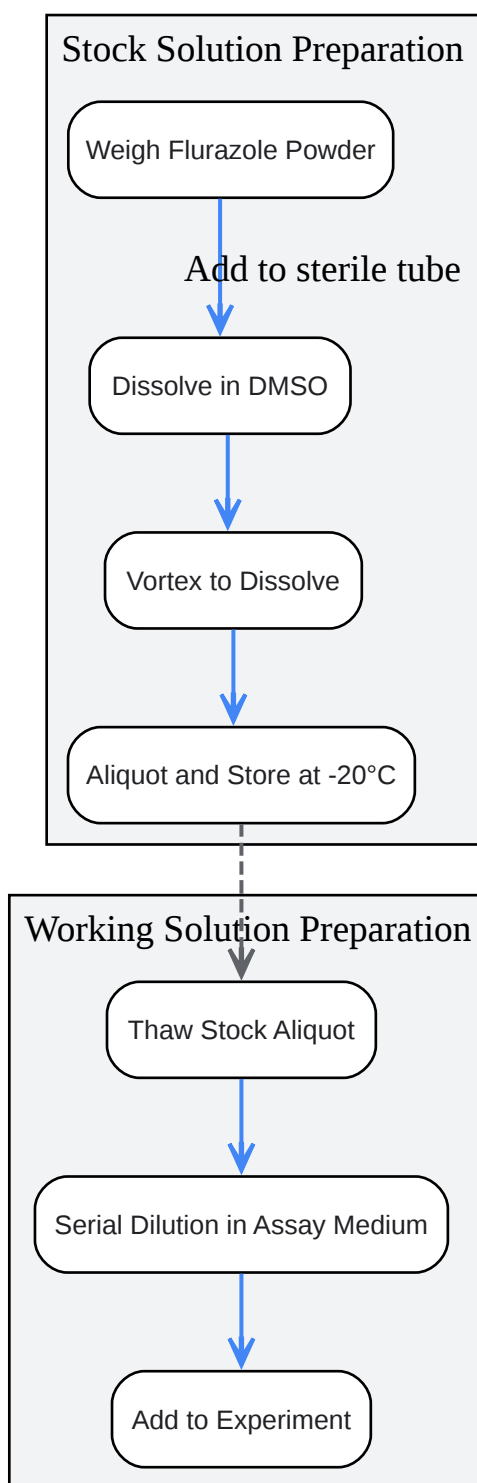
- Using a calibrated analytical balance, carefully weigh out 3.22 mg of **Flurazole** powder and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Flurazole** powder.
- Ensure Complete Dissolution:
 - Cap the tube tightly and vortex thoroughly until the **Flurazole** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Storage:
 - For long-term storage, aliquot the 10 mM stock solution into smaller, single-use volumes and store at -20°C, protected from light. For short-term use, store at 4°C for up to one week.

4.2. Protocol for Preparing Working Solutions

Procedure:

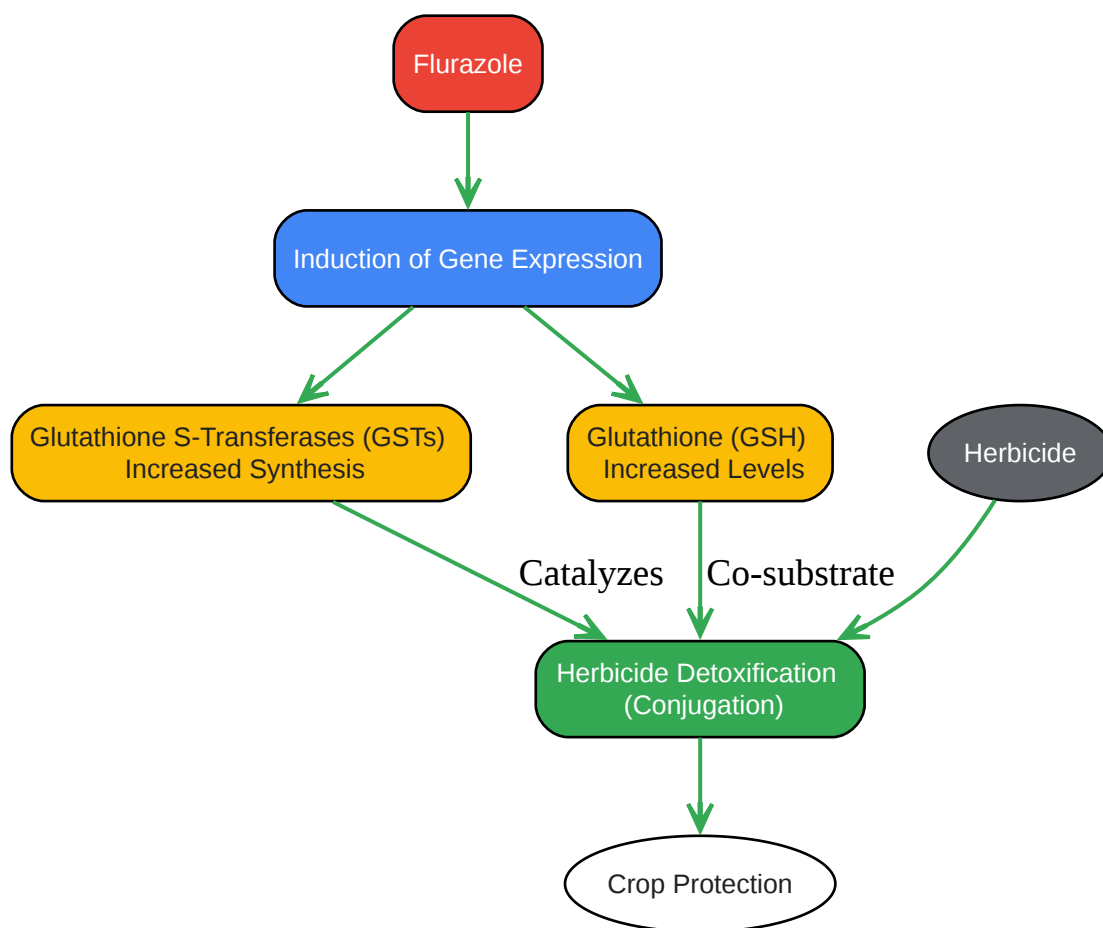
- Thaw a single-use aliquot of the 10 mM **Flurazole** stock solution at room temperature.
- Perform serial dilutions of the stock solution with the appropriate cell culture medium or buffer to achieve the desired final concentration for your experiment.
- Important: Ensure the final concentration of DMSO in the working solution is kept to a minimum (typically <0.5%) to avoid solvent-induced artifacts in biological assays. A vehicle control (medium or buffer with the same final concentration of DMSO) should always be included in experiments.

Diagrams



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Caption: Experimental workflow for **Flurazole** solution preparation.



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Caption: Proposed signaling pathway for **Flurazole**'s safener action.

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